

An In-depth Technical Guide to beta-Damascenone-d4

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Compound of Interest

Compound Name: *beta-Damascenone-d4*

Cat. No.: *B15559117*

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This technical guide provides a comprehensive overview of **beta-Damascenone-d4**, a deuterated isotopologue of the potent aroma compound beta-damascenone. Designed for researchers, scientists, and professionals in drug development and analytical chemistry, this document details its chemical properties, applications, and the methodologies for its use, particularly as an internal standard in quantitative analysis.

Introduction

Beta-Damascenone-d4 is the deuterium-labeled form of beta-damascenone, a C13-norisoprenoid that significantly contributes to the characteristic aromas of various natural products, including roses, grapes, and wine.[1] Due to its structural similarity and mass difference from the native compound, **beta-Damascenone-d4** serves as an invaluable tool in analytical chemistry, primarily as an internal standard for accurate quantification in complex matrices.[2][3] The deuterium labeling provides a distinct mass shift, enabling clear differentiation between the analyte and the standard during mass spectrometric analysis.[2]

Chemical and Physical Properties

The key physical and chemical properties of **beta-Damascenone-d4** and its non-deuterated counterpart are summarized below for comparison.

Property	beta-Damascenone-d4	beta-Damascenone
CAS Number	217482-71-8[2]	23726-93-4[1]
Molecular Formula	C ₁₃ H ₁₄ D ₄ O[2]	C ₁₃ H ₁₈ O[1]
Molecular Weight	194.31 g/mol [2][3]	190.28 g/mol [4]
Appearance	Not specified in literature; likely a solid or liquid.[5]	Pale yellow liquid[6]
Boiling Point	No data available	199 °C[6]
Melting Point	No data available	2 °C[6]
Storage Temperature	4°C[2]	2-8°C
Purity	Varies by manufacturer, typically ≥95%[7]	Analytical standard grade: ≥98.0%

Biosynthesis of beta-Damascenone

Beta-damascenone is not synthesized de novo by plants but is rather a product of the degradation of carotenoids.[1] The biosynthetic pathway begins with the formation of carotenoids from geranylgeranyl pyrophosphate (GGPP).[8] Specifically, the C40 carotenoid, neoxanthin, undergoes oxidative cleavage by carotenoid cleavage dioxygenases (CCDs) to yield the C13 intermediate known as grasshopper ketone.[9] This intermediate then undergoes a series of enzymatic and acid-catalyzed reactions to form beta-damascenone.[9]



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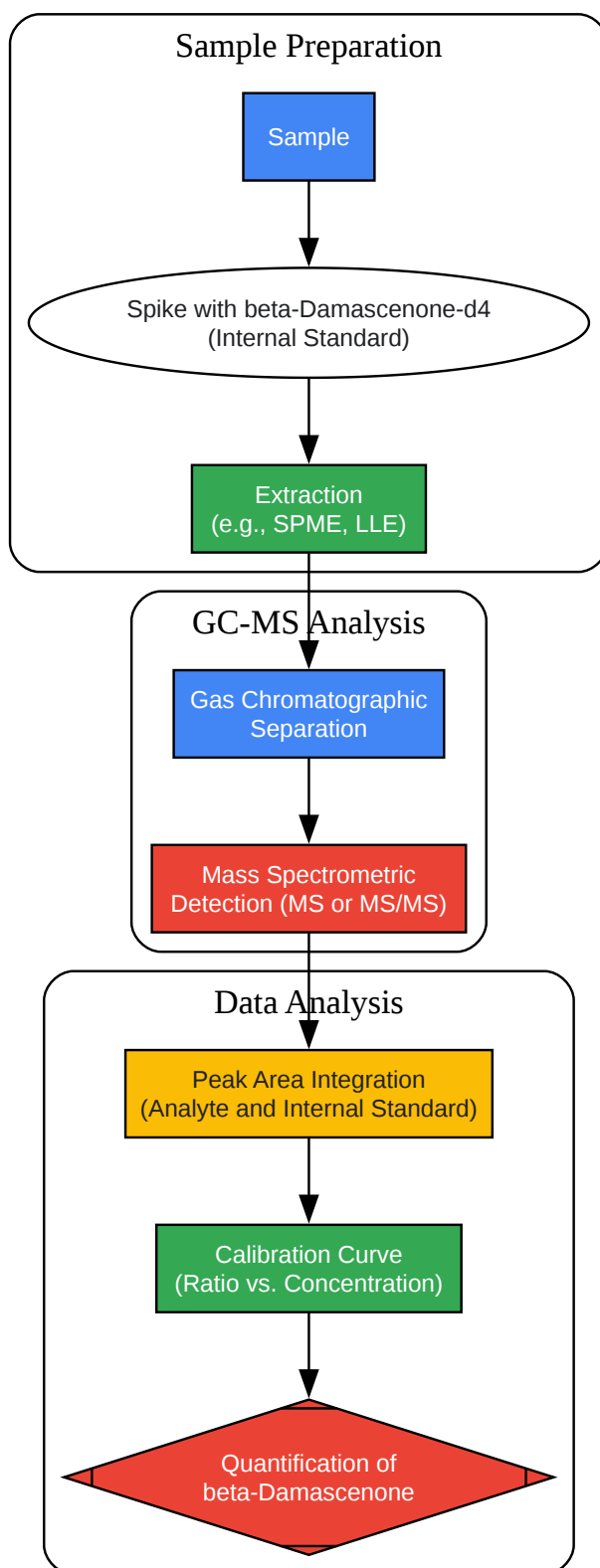
Biosynthesis of beta-Damascenone from Carotenoid Precursors.

Application as an Internal Standard in Quantitative Analysis

The primary application of **beta-Damascenone-d4** is as an internal standard for the quantification of beta-damascenone in various samples, such as wine, fruit juices, and other food products.[2][3] The use of a stable isotope-labeled internal standard is the gold standard for quantitative mass spectrometry as it corrects for variations in sample preparation and instrument response.

Experimental Workflow

The general workflow for using **beta-Damascenone-d4** as an internal standard in a quantitative Gas Chromatography-Mass Spectrometry (GC-MS) analysis is depicted below.



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Workflow for quantitative analysis using **beta-Damascenone-d4**.

Detailed Experimental Protocol: Quantification in Wine

This section provides a detailed methodology for the quantification of beta-damascenone in wine using **beta-Damascenone-d4** as an internal standard, based on established gas chromatography-tandem mass spectrometry (GC-MS/MS) methods.[\[10\]](#)

4.2.1. Materials and Reagents

- **beta-Damascenone-d4** (Internal Standard)
- beta-Damascenone (Analytical Standard)
- Methanol (HPLC grade)
- Deionized water
- Solid-Phase Microextraction (SPME) fibers (e.g., DVB/CAR/PDMS)

4.2.2. Sample Preparation

- Prepare a stock solution of **beta-Damascenone-d4** in methanol.
- Prepare a series of calibration standards by spiking known concentrations of beta-damascenone into a model wine solution.
- Add a fixed amount of the **beta-Damascenone-d4** internal standard solution to each calibration standard and wine sample.
- For each sample, transfer an aliquot to a headspace vial.
- Perform Headspace Solid-Phase Microextraction (HS-SPME) by exposing the fiber to the headspace of the sample under controlled temperature and time conditions.

4.2.3. GC-MS/MS Instrumentation and Parameters

The following table outlines typical GC-MS/MS parameters for the analysis of beta-damascenone.

Parameter	Value
Gas Chromatograph	Agilent or equivalent
Column	Arylene modified 5% phenyl/95% methyl PDMS (e.g., CP-Sil 8 CB Low Bleed/MS), 30 m x 0.25 mm x 0.25 μ m[10]
Injector	Splitless or SPI
Injector Temperature	250 °C
Oven Program	50 °C for 1 min, then ramp at 15 °C/min to 305 °C[10]
Carrier Gas	Helium at a constant flow of 1 mL/min[10]
Mass Spectrometer	Triple Quadrupole (MS/MS)
Ionization Mode	Electron Ionization (EI) at 70 eV
MS/MS Transitions	beta-Damascenone: Precursor ion m/z 190, Product ions m/z 175, 121, 69[4][10]beta-Damascenone-d4: Precursor ion m/z 194, Product ions specific to d4 fragmentation

4.2.4. Data Analysis and Quantification

- Integrate the peak areas for the selected transitions of both beta-damascenone and **beta-Damascenone-d4**.
- Calculate the ratio of the peak area of beta-damascenone to the peak area of **beta-Damascenone-d4** for each calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of beta-damascenone for the calibration standards.
- Calculate the peak area ratio for the unknown wine samples and determine the concentration of beta-damascenone using the calibration curve.

Safety and Handling

Beta-Damascenone is classified as a skin irritant and may cause an allergic skin reaction.[11] It is also considered toxic to aquatic life with long-lasting effects.[11] Standard laboratory safety precautions should be followed when handling **beta-Damascenone-d4** and its non-deuterated form. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[12] All handling should be performed in a well-ventilated area or a fume hood.[13] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.[11][12][13][14]

Conclusion

Beta-Damascenone-d4 is an essential analytical tool for the accurate and precise quantification of beta-damascenone in a variety of matrices. Its use as an internal standard in GC-MS and GC-MS/MS methods allows for the reliable determination of this potent aroma compound, which is crucial for quality control in the food and beverage industry and for research in flavor and fragrance chemistry. Understanding its properties and the detailed methodologies for its application is key to achieving high-quality analytical results.

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